

# Personal protective equipment for handling 2-Hydroxybutanenitrile

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## Compound of Interest

Compound Name: 2-Hydroxybutanenitrile

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## Essential Safety and Handling Guide for 2-Hydroxybutanenitrile

This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for the handling of **2-Hydroxybutanenitrile** (CAS No. 4476-02-2). It is intended for researchers, scientists, and drug development professionals to ensure a safe laboratory environment and regulatory compliance.

## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative and identifying information for **2-Hydroxybutanenitrile**.

Property	Value	Source
CAS Number	4476-02-2	[1]
Molecular Formula	C4H7NO	[2]
Molecular Weight	85.11 g/mol	[3]
Density	0.962 g/mL at 20°C	[4]
GHS Hazard Statements	H301: Toxic if swallowed H310: Fatal in contact with skin H330: Fatal if inhaled H400: Very toxic to aquatic life	[1]

## Personal Protective Equipment (PPE)

Strict adherence to the following personal protective equipment is mandatory to minimize exposure and ensure personal safety when handling **2-Hydroxybutanenitrile**.

- Eye and Face Protection: Chemical safety goggles that conform to EN 166 (EU) or NIOSH (US) standards are required.[5] If there is a significant risk of splashing, a full-face shield should be used in addition to goggles.[5][6]
- Skin Protection:
  - Gloves: Wear chemical-resistant, powder-free gloves (e.g., nitrile rubber).[5][6] Gloves should have long cuffs to be placed over the lab coat sleeves.[6] Contaminated gloves must be changed immediately.[5] It is recommended to change gloves every 30 to 60 minutes during prolonged handling.[6]
  - Lab Coat: A fully buttoned lab coat is required to protect against skin contact.[5]
  - Footwear: Closed-toe, chemical-resistant safety footwear that covers the entire foot is mandatory in areas where chemicals are handled.[7]
- Respiratory Protection: All handling of **2-Hydroxybutanenitrile** that may generate vapors or aerosols must be conducted in a well-ventilated area, preferably within a certified chemical

fume hood.[5][8] If ventilation is inadequate or if exposure limits are exceeded, a NIOSH-approved full-face respirator with an appropriate chemical cartridge is required.[8][9]

## Procedural Guidance: From Handling to Disposal

The following sections provide step-by-step instructions for the safe handling and disposal of **2-Hydroxybutanenitrile**.

### Safe Handling and Operational Plan

- Engineering Controls: Always handle **2-Hydroxybutanenitrile** in a well-ventilated area, with a chemical fume hood being the preferred engineering control.[5][8] Ensure that safety showers and eyewash stations are readily accessible and have been tested.[10]
- Pre-Handling: Before use, carefully inspect the container for any damage or leaks. Read the Safety Data Sheet (SDS) thoroughly.
- Handling: Avoid all direct contact with the skin, eyes, and clothing.[5] Do not breathe vapors or mists.[8] Use non-sparking tools to prevent ignition sources.[8]
- Hygiene: Do not eat, drink, or smoke in the laboratory or areas where chemicals are handled.[5][8] Wash hands thoroughly with soap and water after handling is complete.[5][8]
- Storage: Store the chemical in a tightly closed, original container in a cool, dry, and well-ventilated area.[5] Keep it away from incompatible materials such as strong oxidizing agents.[5]

### Waste Disposal Plan

The disposal of **2-Hydroxybutanenitrile** must be managed as hazardous waste due to its toxicity.[11]

- Waste Identification and Segregation:
  - Classify all materials contaminated with **2-Hydroxybutanenitrile** as hazardous chemical waste.[10]

- Do not mix this waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.[\[10\]](#)
- Waste Collection and Containment:
  - Solid Waste: Collect any contaminated lab supplies (e.g., gloves, pipette tips, weigh boats) in a dedicated, leak-proof, and clearly labeled solid hazardous waste container.[\[11\]](#)
  - Liquid Waste: If **2-Hydroxybutanenitrile** is in a solution, collect it in a separate, compatible, and clearly labeled liquid hazardous waste container.[\[11\]](#)
  - Keep waste containers securely closed at all times, except when adding waste.[\[10\]](#)[\[12\]](#) Do not fill containers beyond 90% of their capacity.[\[12\]](#)
- Labeling:
  - Clearly label all waste containers with "Hazardous Waste."[\[10\]](#)
  - Identify the contents as "**2-Hydroxybutanenitrile** Waste" and include the CAS number (4476-02-2).[\[10\]](#)
- Disposal of Empty Containers:
  - Empty containers should be treated as hazardous waste.[\[11\]](#)
  - Triple-rinse the container with a suitable solvent (e.g., acetone).[\[11\]](#)
  - Collect the rinsate and dispose of it as hazardous liquid waste.[\[11\]](#)
  - After rinsing, deface the original label and dispose of the container according to your institution's guidelines for non-hazardous lab materials.[\[11\]](#)
- Final Disposal:
  - Contact your institution's EHS department or a licensed hazardous waste disposal company to schedule a pickup.[\[10\]](#)[\[11\]](#)
  - Do not attempt to dispose of this chemical down the drain or in regular trash.[\[11\]](#)

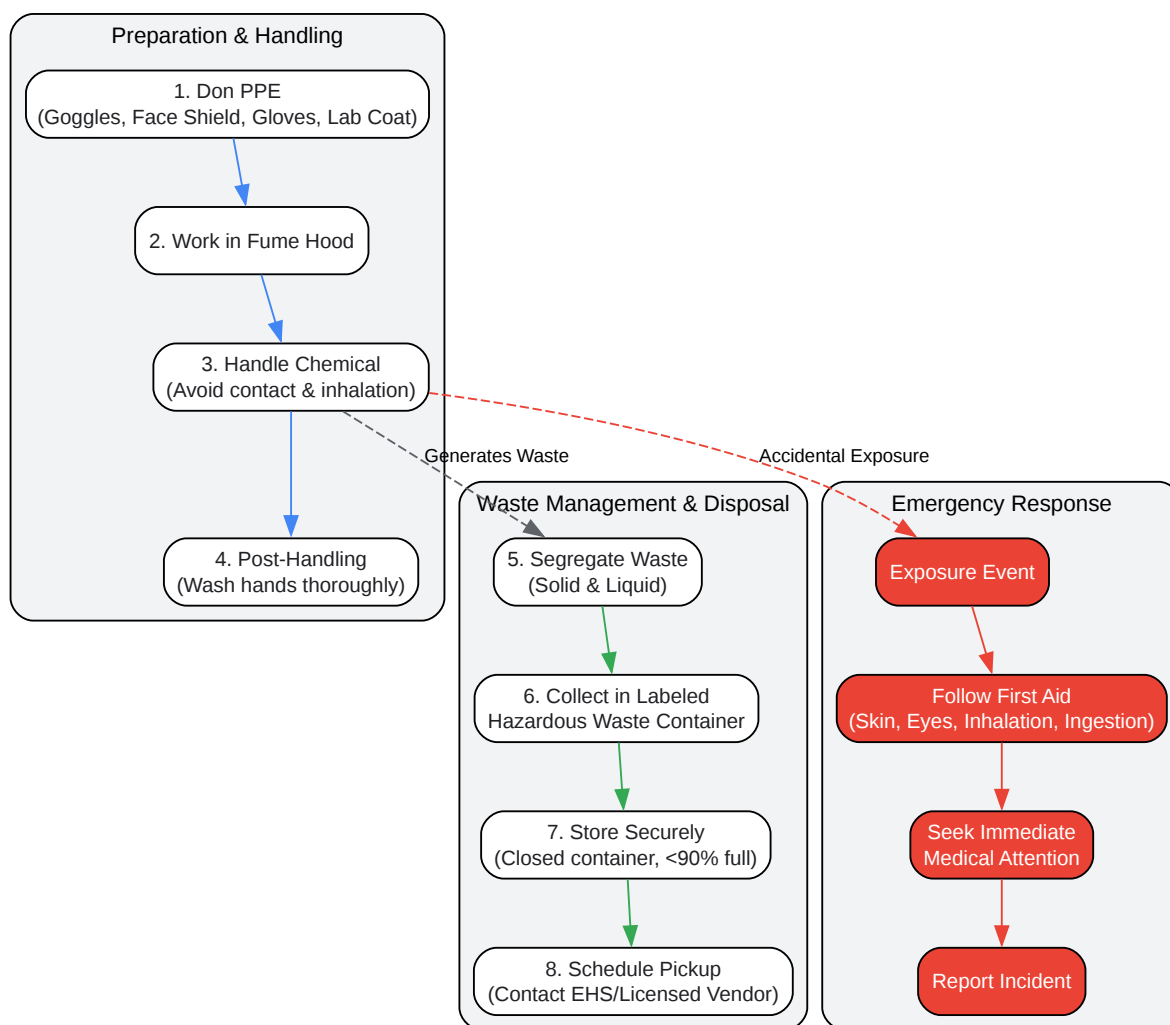
## Emergency Procedures

In the event of an exposure, follow these first-aid measures immediately and report all incidents to your supervisor.

Exposure Route	Immediate Action
Skin Contact	Immediately take off all contaminated clothing. [8] Wash the affected area with plenty of soap and water for at least 15 minutes.[9][13] Seek immediate medical attention.[8]
Eye Contact	Immediately flush the eyes with large amounts of water for at least 15 minutes, holding the eyelids open.[8][13] Remove contact lenses if present and easy to do so.[9][13] Seek immediate medical attention.[8]
Inhalation	Move the person to fresh air.[8] If breathing has stopped or is difficult, provide artificial respiration or oxygen.[8] Do not use mouth-to-mouth resuscitation.[8] Seek immediate medical attention.[8]
Ingestion	Rinse the mouth thoroughly with water.[8] Do not induce vomiting.[8][14] Never give anything by mouth to an unconscious person.[8][14] Call a doctor or Poison Control Center immediately. [8]

## Operational Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling and disposal of **2-Hydroxybutanenitrile**.



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Caption: Workflow for handling and disposal of **2-Hydroxybutanenitrile**.

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